

what is the chemical structure of Soyasaponin IV

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Compound of Interest

Compound Name: Soyasaponin IV

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An In-depth Technical Guide to Soyasaponin IV

This guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Soyasaponin IV**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Soyasaponin IV is a triterpenoid saponin isolated from soybeans (*Glycine max*) and wild soybeans (*Glycine soja*)[1][2]. It belongs to the group B soyasaponins, which are characterized by the absence of a hydroxyl group at the C-21 position of the aglycone. The core structure of **Soyasaponin IV** is soyasapogenol B, a pentacyclic triterpene.

The chemical structure consists of the soyasapogenol B aglycone, to which a disaccharide chain is attached at the C-3 position. This sugar moiety is crucial for its biological activities[2]. The IUPAC name for **Soyasaponin IV** is (2S,3S,4S,5R,6R)-6-[[[(3S,4S,4aR,6aR,6bS,8aR,9R,12aS,14aR,14bR)-9-hydroxy-4-(hydroxymethyl)-4,6a,6b,8a,11,11,14b-heptamethyl-1,2,3,4a,5,6,7,8,9,10,12,12a,14,14a-tetradecahydronicen-3-yl]oxy]-3,4-dihydroxy-5-[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxyoxane-2-carboxylic acid[3].

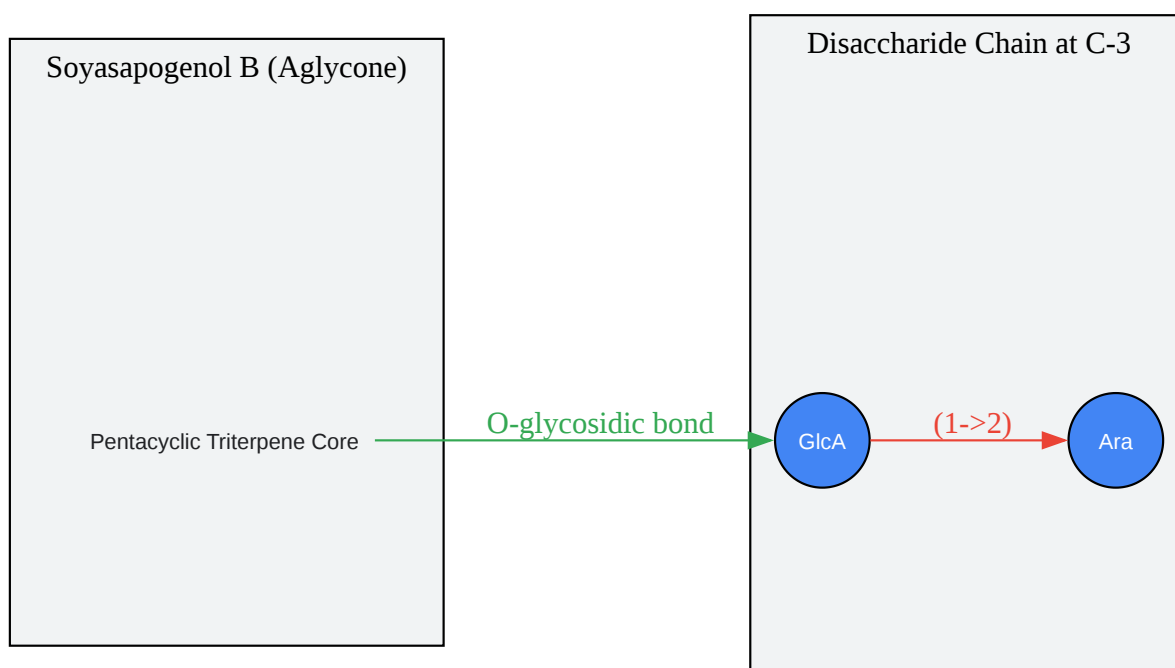
Quantitative Data

The key quantitative data for **Soyasaponin IV** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₄₁ H ₆₆ O ₁₃	[1][3][4]
Molecular Weight	766.95 g/mol	[1]
Monoisotopic Mass	766.4503 Da	[3]
CAS Number	108906-97-4	[2][4]
Purity	≥98% (Commercially available)	[2][4]

Chemical Structure Diagram

The following diagram illustrates the chemical structure of **Soyasaponin IV**.



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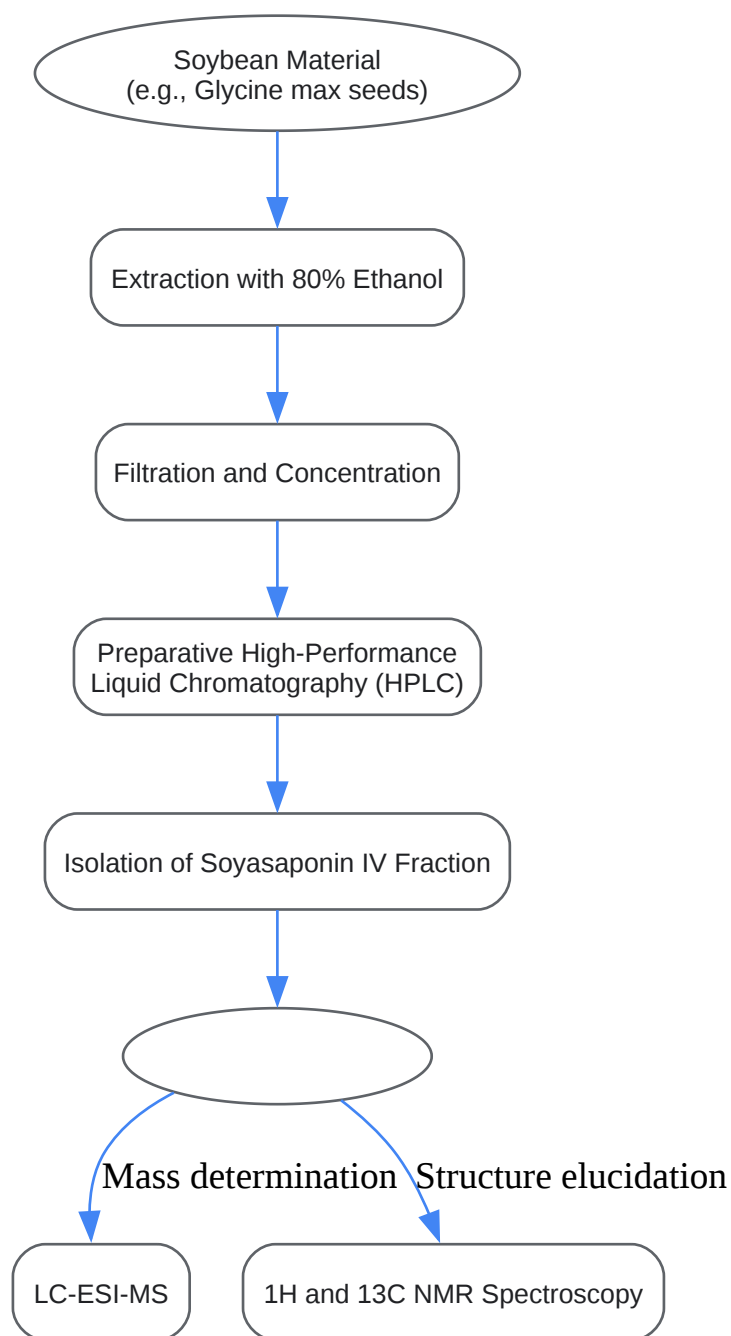
General structure of **Soyasaponin IV**.

Experimental Protocols

The isolation, purification, and structural elucidation of **Soyasaponin IV** from soybeans typically involve a combination of chromatographic and spectroscopic techniques.

General Experimental Workflow

The following diagram outlines a typical workflow for the analysis of **Soyasaponin IV**.



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Workflow for **Soyasaponin IV** isolation and analysis.

Methodological Details

- Extraction: Powdered and defatted soy samples are typically extracted with 80% ethanol in a sonicator[5].

- **Purification:** The crude extract is then subjected to preparative High-Performance Liquid Chromatography (HPLC) for fractionation and purification of individual soyasaponins[2].
- **Structural Identification:** The purified fractions are analyzed using Liquid Chromatography-Electrospray Ionization-Mass Spectrometry (LC-ESI-MS) to determine the molecular weight and fragmentation patterns. Further structural confirmation is achieved through ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy[2][6].

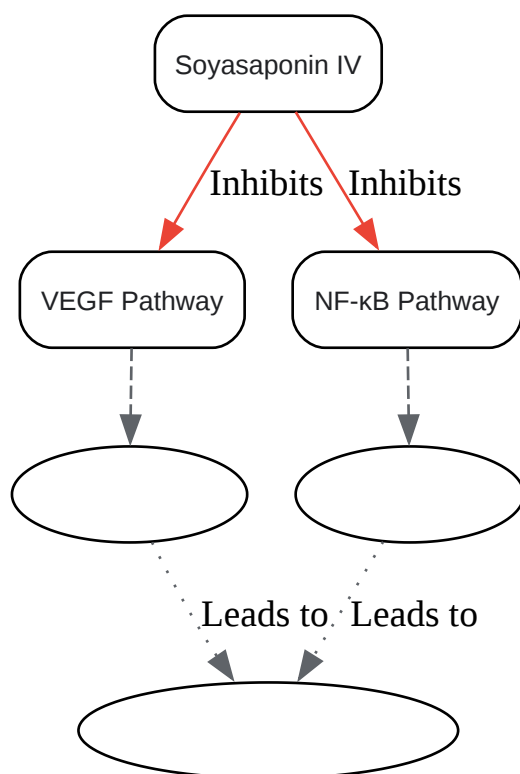
Biological Activity and Signaling Pathways

Soyasaponin IV has demonstrated a range of biological activities, including hepatoprotective, antimutagenic, and anti-tumor effects[1][2][7].

Anti-Tumor Mechanism

Recent studies have indicated that **Soyasaponin IV** exerts its anti-tumor effects by modulating key signaling pathways involved in angiogenesis and inflammation[7]. Specifically, it has been shown to affect the Vascular Endothelial Growth Factor (VEGF) and Nuclear Factor kappa B (NF- κ B) pathways[7].

The diagram below illustrates the proposed mechanism of action.



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Modulation of VEGF and NF-κB pathways by **Soyasaponin IV**.

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